

Spectroscopic data for 2-[(3,4-Dimethylphenyl)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(3,4-Dimethylphenyl)methyl]oxirane

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An In-depth Technical Guide to the Spectroscopic Characterization of **2-[(3,4-Dimethylphenyl)methyl]oxirane**

Introduction

In the landscape of modern drug discovery and materials science, the unambiguous structural elucidation of novel chemical entities is paramount. **2-[(3,4-Dimethylphenyl)methyl]oxirane** is a molecule of interest, combining an aromatic system with a reactive epoxide ring. This structure suggests potential applications as a synthetic intermediate for pharmaceuticals or as a monomer for specialized polymers. The precise arrangement of its functional groups—the 3,4-disubstituted aromatic ring, the benzylic methylene bridge, and the terminal oxirane—dictates its chemical reactivity and biological activity. Therefore, rigorous spectroscopic analysis is not merely a procedural step but a foundational requirement for ensuring purity, confirming identity, and enabling further development.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-[(3,4-Dimethylphenyl)methyl]oxirane**. As experimental spectra for this specific compound are not widely available in public databases, this document leverages established

principles of spectroscopic theory and data from analogous structures to present a detailed, predictive analysis. We will explore the anticipated features in Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), explaining the causal relationships between molecular structure and spectral output. This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of how to apply these techniques for the definitive characterization of complex organic molecules.

Molecular Structure and Spectroscopic Implications

To interpret the spectroscopic data, we must first deconstruct the molecule into its constituent parts and anticipate their characteristic signals.



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Caption: Key functional regions of the target molecule.

- **3,4-Dimethylphenyl Group:** This substituted aromatic ring contains three distinct aromatic protons and six aromatic carbons. The substitution pattern will influence the chemical shifts and splitting patterns observed in NMR spectroscopy.
- **Benzylic Methylene Bridge ($-\text{CH}_2-$):** The protons and carbon of this group are adjacent to both the aromatic ring and the oxirane's oxygen atom, placing them in a unique electronic environment that will result in characteristic chemical shifts.
- **Oxirane Ring:** The three-membered ether ring is strained, and its protons and carbons have well-defined chemical shift ranges that are crucial for identification.^{[1][2]}

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

^1H NMR is arguably the most powerful tool for elucidating the structure of organic molecules by providing information about the number, connectivity, and electronic environment of hydrogen atoms.

Experimental Protocol: ^1H NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 , Deuterated Chloroform). Add a small amount of an internal standard, such as Tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
- **Data Acquisition:** Acquire the spectrum at room temperature. Key parameters include a 90° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds. A sufficient number of scans (typically 8 to 16) should be averaged to achieve an adequate signal-to-noise ratio.
- **Data Processing:** Apply a Fourier transform to the acquired Free Induction Decay (FID). The resulting spectrum should be phase-corrected and baseline-corrected. Integrate the signals to determine the relative ratios of protons.

Predicted ^1H NMR Spectrum and Interpretation

The protons on the oxirane ring are expected to appear in a distinct region of the spectrum, typically between 2.5 and 3.5 ppm.^[2] The diastereotopic nature of the methylene protons on the epoxide can lead to complex splitting patterns.^[2] Protons on carbons adjacent to an ether oxygen generally show up in the 3.4-4.5 ppm range.^[2]

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Caption: Labeled structure for ^1H NMR assignment.

Table 1: Predicted ^1H NMR Data for **2-[(3,4-Dimethylphenyl)methyl]oxirane** in CDCl_3

Label	Predicted δ (ppm)	Multiplicity	Integration	Assignment & Justification
H _a , H _e	~2.25	Singlet	6H	Aromatic Methyls: These two methyl groups are chemically equivalent and attached to the aromatic ring. They appear as a single peak in the typical range for aryl-CH ₃ .
H _a	~2.65	Doublet of Doublets	1H	Oxirane CH ₂ : One of the diastereotopic protons on the oxirane ring. It is coupled to both H _e and H _x .
H _e	~2.85	Doublet of Doublets	1H	Oxirane CH ₂ : The other diastereotopic proton, shifted slightly downfield from H _a due to differing spatial relationships with the rest of the molecule.
H _x	~3.20	Multiplet	1H	Oxirane CH: This proton is coupled to the two adjacent

methylene protons (H_a , H_e) and the benzylic protons (H_o), resulting in a complex multiplet.

Benzylic CH_2 : These protons are diastereotopic and adjacent to a stereocenter (C_x). They are coupled to each other and to H_x , appearing as two distinct signals.

H_o	~3.90 & ~4.20	Doublets of Doublets	2H
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H_c , H_a , H_e	~7.00 - 7.15	Multiplets	3H
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Aromatic Protons: The three protons on the substituted benzene ring will appear in the aromatic region with splitting patterns dictated by their ortho and meta couplings.

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information on the carbon skeleton of a molecule. Each unique carbon atom gives a distinct signal, making it an excellent tool for confirming the number and type of carbon atoms present.

Experimental Protocol: ^{13}C NMR Data Acquisition

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be required due to the lower natural abundance of ^{13}C .
- **Instrument Setup:** Perform the experiment on the same NMR spectrometer.
- **Data Acquisition:** A standard ^{13}C experiment involves proton decoupling to simplify the spectrum, yielding a single peak for each unique carbon. Key parameters include a wider spectral width (~0-220 ppm), a sufficient number of scans (several hundred to thousands) due to the low sensitivity of the ^{13}C nucleus, and a relaxation delay of 2-5 seconds.
- **Data Processing:** Similar to ^1H NMR, the FID is Fourier transformed, phased, and baseline corrected.

Predicted ^{13}C NMR Spectrum and Interpretation

Carbons within an epoxide ring typically resonate in the 40-60 ppm region.^[2] Carbons adjacent to an ether oxygen generally absorb in the 50 to 80 ppm range.^[2]

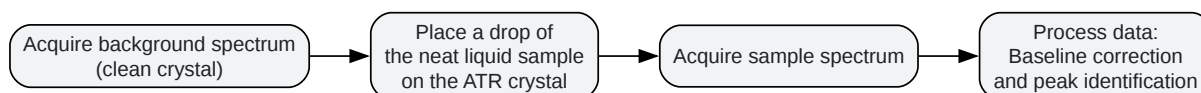
Table 2: Predicted ^{13}C NMR Data for **2-[(3,4-Dimethylphenyl)methyl]oxirane** in CDCl_3

Predicted δ (ppm)	Assignment & Justification
~19.5, ~20.0	Aromatic Methyls: The two methyl carbons attached to the aromatic ring.
~47.0	Oxirane CH ₂ : The terminal methylene carbon of the epoxide ring.
~52.0	Oxirane CH: The substituted carbon of the epoxide ring, shifted downfield due to attachment to the CH ₂ O group.
~72.0	Benzylic CH ₂ : The methylene bridge carbon, significantly downfield due to the deshielding effect of the adjacent oxygen atom.
~127.0 - 138.0	Aromatic Carbons: Six distinct signals are expected for the six carbons of the aromatic ring. The two carbons directly attached to the methyl groups and the one attached to the benzylic side chain will be quaternary and may have lower intensity.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.

Experimental Protocol: IR Data Acquisition



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Caption: Workflow for Attenuated Total Reflectance (ATR) FTIR.

- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer, commonly equipped with an Attenuated Total Reflectance (ATR) accessory.
- **Background Scan:** Before analyzing the sample, a background spectrum of the clean, empty ATR crystal is recorded to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- **Sample Analysis:** A small drop of the neat liquid sample is placed directly onto the ATR crystal.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} . Multiple scans (e.g., 16-32) are averaged to improve the signal-to-noise ratio.

Predicted IR Spectrum and Interpretation

The IR spectrum will be dominated by C-H and C-O vibrations. The presence of the epoxide ring is typically confirmed by characteristic C-O stretching and ring "breathing" modes. The asymmetric C-O-C stretch of epoxides is a key identifier. Published studies often identify epoxide bands in the 765-854 cm^{-1} and 920 cm^{-1} regions.[3][4]

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group & Justification
~3050 - 3000	C-H Stretch	Aromatic C-H: Stretching of the C-H bonds on the benzene ring.
~2960 - 2850	C-H Stretch	Aliphatic C-H: Symmetric and asymmetric stretching of C-H bonds in the methyl and methylene groups.[5]
~1610, ~1500	C=C Stretch	Aromatic Ring: Stretching vibrations of the carbon-carbon double bonds within the benzene ring.
~1460	C-H Bend	Aliphatic CH ₂ /CH ₃ : Bending (scissoring/deformation) vibrations of the aliphatic groups.
~1250	C-O-C Stretch	Aryl-Alkyl Ether: Asymmetric stretching of the C-O bond connecting the aromatic ring to the side chain.
~950 - 850	C-O Stretch / Ring	Epoxide Ring: Characteristic asymmetric ring stretching ("breathing") mode of the oxirane. This is a key diagnostic peak.
~820	C-H Bend	Aromatic C-H: Out-of-plane bending for the 1,2,4-trisubstituted benzene ring pattern.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. It is used to determine the molecular weight and can offer structural clues based on fragmentation patterns.

Experimental Protocol: MS Data Acquisition

- **Sample Introduction:** Introduce a dilute solution of the sample (e.g., in methanol or acetonitrile) into the mass spectrometer via direct infusion or through a coupled chromatography system like GC-MS or LC-MS.
- **Ionization:** Utilize an appropriate ionization technique. Electron Ionization (EI) is a common "hard" technique that induces significant fragmentation, which is useful for structural analysis. Electrospray Ionization (ESI) is a "soft" technique that typically yields the protonated molecular ion $[M+H]^+$ with minimal fragmentation, confirming the molecular weight.
- **Mass Analysis:** The generated ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value, generating the mass spectrum.

Predicted Mass Spectrum and Interpretation

The molecular weight of **2-[(3,4-Dimethylphenyl)methyl]oxirane** ($C_{11}H_{14}O_2$) is 178.23 g/mol .

- **Molecular Ion ($M^{+\cdot}$):** In EI-MS, a peak at $m/z = 178$ would be expected, corresponding to the intact radical cation. In ESI-MS, a peak at $m/z = 179$ $[M+H]^+$ would likely be the base peak.
- **Key Fragmentation Pathways:**
 - **Benzylic Cleavage:** The most favorable fragmentation would be the cleavage of the C-C bond between the benzylic methylene and the oxirane ring. This would yield a stable benzylic carbocation (the 3,4-dimethylbenzyl cation) at $m/z = 119$. This is expected to be a very prominent peak.
 - **Loss of CH_2O :** Cleavage within the epoxide ring or rearrangement could lead to the loss of a formaldehyde unit (30 Da).

- Tropylium Ion: The benzylic cation ($m/z = 119$) could lose a hydrogen molecule to form a highly stable methyltropylium ion or rearrange, potentially leading to a fragment at $m/z = 91$ (tropylium ion), a common feature in the mass spectra of alkylbenzenes.

Conclusion

The comprehensive analysis using ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry provides a self-validating system for the structural confirmation of **2-[(3,4-Dimethylphenyl)methyl]oxirane**. ^1H and ^{13}C NMR establish the precise carbon-hydrogen framework, confirming the connectivity from the dimethylphenyl group to the oxirane ring. IR spectroscopy validates the presence of key functional groups, most notably the characteristic epoxide and aromatic C-H and C=C bonds. Finally, mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns, such as the formation of a stable 3,4-dimethylbenzyl cation. Together, these techniques offer an unambiguous and definitive characterization of the target molecule, a critical step for its use in any scientific or industrial application.

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